

what are the physical properties of 6-Bromopiperonal

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Compound of Interest

Compound Name: 6-Bromopiperonal

Cat. No.: B143890

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An In-depth Technical Guide to the Physical Properties of 6-Bromopiperonal

This technical guide provides a comprehensive overview of the known physical properties of **6-Bromopiperonal** (CAS No: 15930-53-7), a compound often used as an intermediate in chemical synthesis.^{[1][2][3]} The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Physical and Chemical Properties

6-Bromopiperonal, also known by synonyms such as 2-Bromo-4,5-methylenedioxybenzaldehyde and 6-Bromo-1,3-benzodioxole-5-carboxaldehyde, is a disubstituted 1,3-benzodioxole.^{[1][4][5]} Its core physical and chemical characteristics are summarized below.

Data Summary Table

The following table presents the quantitative physical data for **6-Bromopiperonal**, compiled from various chemical data sources.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₅ BrO ₃	[1][2][3][4][6]
Molecular Weight	229.03 g/mol	[1][3][4][6]
Appearance	White to off-white, light yellow, or pale cream powder/solid/crystal	[1][2][3][4][7][8]
Melting Point	125 - 132 °C	[1][2][4][7]
Boiling Point	309.2 °C at 760 mmHg	[1]
Density	1.782 g/cm ³	[1]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO) and methanol.[1] Information on aqueous solubility is not available.[4]	[1][4]
Flash Point	140.8 °C	[1]
Vapor Pressure	0 mmHg at 25 °C	[1]
LogP (Octanol-Water)	1.99	[1]
Physical State	Solid Powder	[4]

Experimental Protocols

While specific experimental records for determining the physical properties of **6-Bromopiperonal** are not detailed in the available literature, this section outlines standard laboratory protocols for measuring the key properties listed above. These methodologies are standard practice in chemical characterization.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity. The capillary method is a common and reliable technique.

- Apparatus: Digital melting point apparatus, capillary tubes (sealed at one end).

- Procedure:
 - A small, dry sample of **6-Bromopiperonal** is finely crushed and packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a rapid rate initially (e.g., 10-20 °C/min) to approach the expected melting range.
 - The heating rate is then reduced to 1-2 °C/min approximately 15-20 °C below the anticipated melting point.
 - The temperature at which the first liquid droplet appears is recorded as the start of the melting range. The temperature at which the entire solid phase turns into a clear liquid is recorded as the end of the range.^[2] A narrow range (e.g., < 2 °C) typically indicates high purity.

Boiling Point Determination (Distillation Method)

For high-boiling-point solids like **6-Bromopiperonal**, the boiling point is often determined under reduced pressure (vacuum distillation) to prevent decomposition and then extrapolated to atmospheric pressure.

- Apparatus: Short-path distillation apparatus, vacuum pump, manometer, heating mantle, thermometer.
- Procedure:
 - A sample of **6-Bromopiperonal** is placed in the distillation flask.
 - The system is evacuated to a stable, known pressure (e.g., 1 mmHg).
 - The sample is heated gently until it begins to boil.
 - The temperature of the vapor condensing on the thermometer bulb is recorded as the boiling point at that specific pressure.

- A pressure-temperature nomograph or the Clausius-Clapeyron equation is used to extrapolate this value to the boiling point at standard atmospheric pressure (760 mmHg).

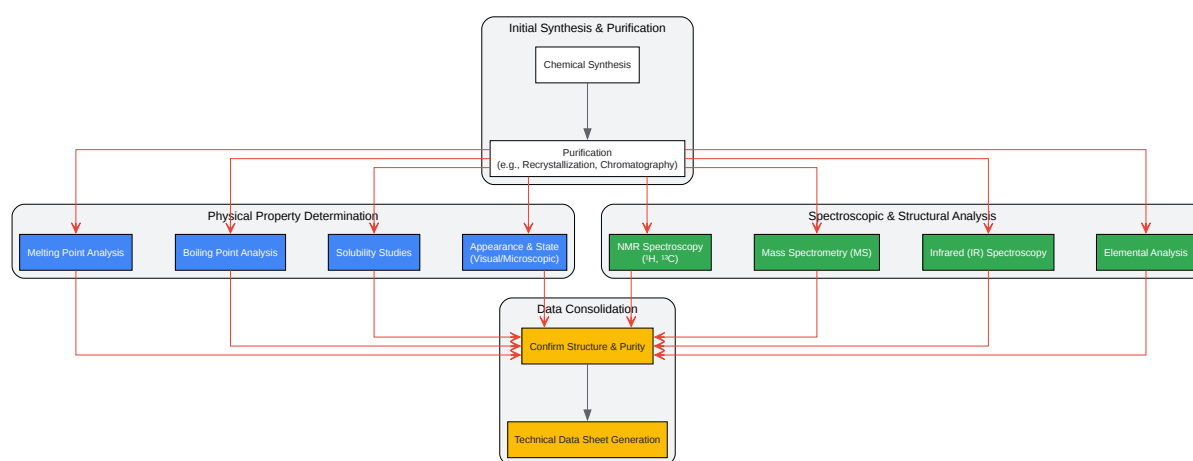
Solubility Assessment

A qualitative and semi-quantitative assessment of solubility is fundamental for applications in synthesis and pharmacology.

- Apparatus: Vials, magnetic stirrer, analytical balance.
- Procedure:
 - A known mass (e.g., 1-10 mg) of **6-Bromopiperonal** is added to a vial containing a fixed volume (e.g., 1 mL) of the solvent to be tested (e.g., water, DMSO, methanol).
 - The mixture is vortexed or stirred at a constant temperature (e.g., 25 °C) for a set period.
 - The solution is visually inspected for undissolved solid. If fully dissolved, the compound is classified as soluble.
 - For quantitative measurement, small, known amounts of the solute are incrementally added until saturation is reached (a persistent solid is observed). The total mass dissolved per volume of solvent is then calculated.

Visualized Workflow

The following diagram illustrates a standard experimental workflow for the comprehensive physical and structural characterization of a novel or synthesized chemical compound such as **6-Bromopiperonal**.



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Workflow for Physicochemical Characterization of **6-Bromopiperonal**.

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